

Anhydroxylitol: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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Compound of Interest

Compound Name: Anhydroxylitol

Cat. No.: B138879

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Anhydroxylitol, a derivative of the naturally occurring sugar alcohol xylitol, is a key ingredient in the cosmetic and pharmaceutical industries, primarily utilized for its potent humectant and skin-conditioning properties. This technical guide provides an in-depth overview of **anhydroxylitol**'s chemical structure, physicochemical properties, synthesis, and its molecular mechanisms of action related to skin hydration and barrier function. The information presented herein is intended to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug development and cosmetic formulation.

Chemical Structure and Identifiers

Anhydroxylitol is formed through the intramolecular dehydration of xylitol, resulting in a cyclic ether structure.

- IUPAC Name: (2R,3R,4S)-2-(hydroxymethyl)oxolane-3,4-diol[1]
- CAS Number: 53448-53-6[2]
- Molecular Formula: C₅H₁₀O₄

- Canonical SMILES: C1--INVALID-LINK--CO)O">C@@HO[\[1\]](#)
- InChI Key: KZVAAIRBJJYZOW-VPENINKCSA-N[\[1\]](#)

Table 1: Chemical Identifiers for **Anhydroxylitol**

Identifier	Value
IUPAC Name	(2R,3R,4S)-2-(hydroxymethyl)oxolane-3,4-diol [1]
CAS Number	53448-53-6 [2]
EC Number	258-560-9 [2]
PubChem CID	104501 [1]
UNII	8XWR7NN42F [3]

Physicochemical Properties

Anhydroxylitol is a hygroscopic substance, readily soluble in water. Its key physicochemical properties are summarized in the table below.

Table 2: Physicochemical Properties of **Anhydroxylitol**

Property	Value	Source
Molecular Weight	134.13 g/mol	[1]
Appearance	Light yellow to yellow to orange clear liquid	[4]
Melting Point	< 50 °C	
Boiling Point	155-160 °C at 0.2 Torr	[5][6]
Density	1.453 ± 0.06 g/cm ³ (Predicted)	[6]
Water Solubility	674 g/L at 20 °C	
pKa	13.72 ± 0.60 (Predicted)	[4]
logP	-1.4 (Predicted)	[1]

Synthesis

The primary method for synthesizing **anhydroxylitol** is through the acid-catalyzed intramolecular dehydration of xylitol.

Experimental Protocol: Acid-Catalyzed Dehydration of Xylitol

This protocol describes a general laboratory-scale synthesis of **anhydroxylitol**.

Materials:

- D-Xylitol
- Sulfuric acid (H₂SO₄), 5% v/v aqueous solution
- Sodium hydroxide (NaOH) solution for neutralization
- Activated carbon
- Diatomaceous earth

- Anhydrous sodium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)
- Heating mantle with a stirrer
- Round-bottom flask
- Condenser
- Separatory funnel
- Rotary evaporator

Procedure:

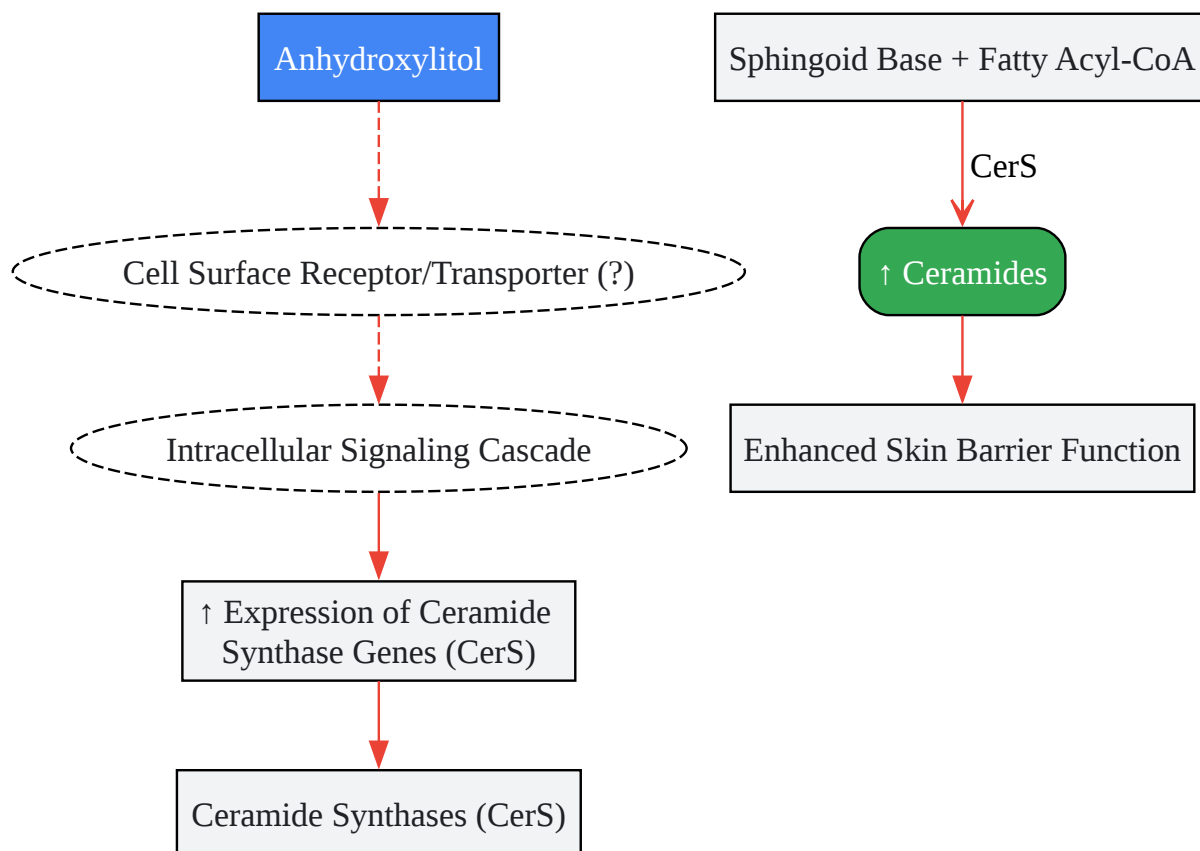
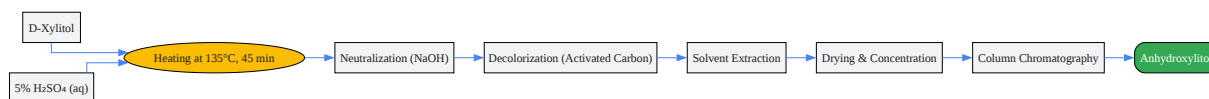
- In a round-bottom flask equipped with a stirrer and condenser, dissolve D-xylitol in a 5% v/v aqueous solution of sulfuric acid.
- Heat the reaction mixture to 135 °C with constant stirring for 45 minutes.^[4]
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Neutralize the mixture by the slow addition of a sodium hydroxide solution until a pH of ~7 is reached.
- Add activated carbon to the solution and stir for 30 minutes to decolorize.
- Filter the mixture through a pad of diatomaceous earth to remove the activated carbon.
- Extract the aqueous solution multiple times with an organic solvent such as ethyl acetate.
- Combine the organic extracts and dry over anhydrous sodium sulfate.
- Filter to remove the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield crude **anhydroxylitol** as a viscous liquid.

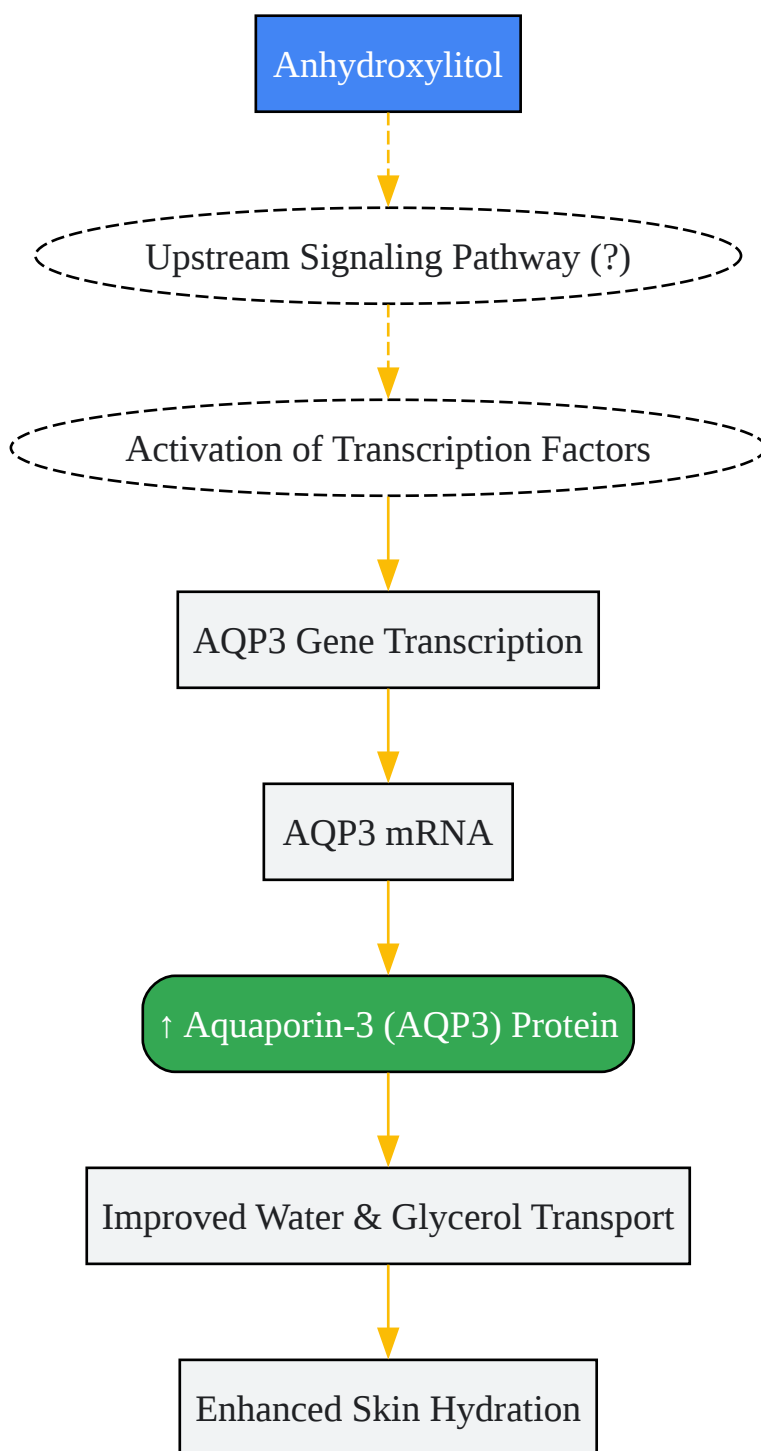
- Further purification can be achieved through column chromatography on silica gel.

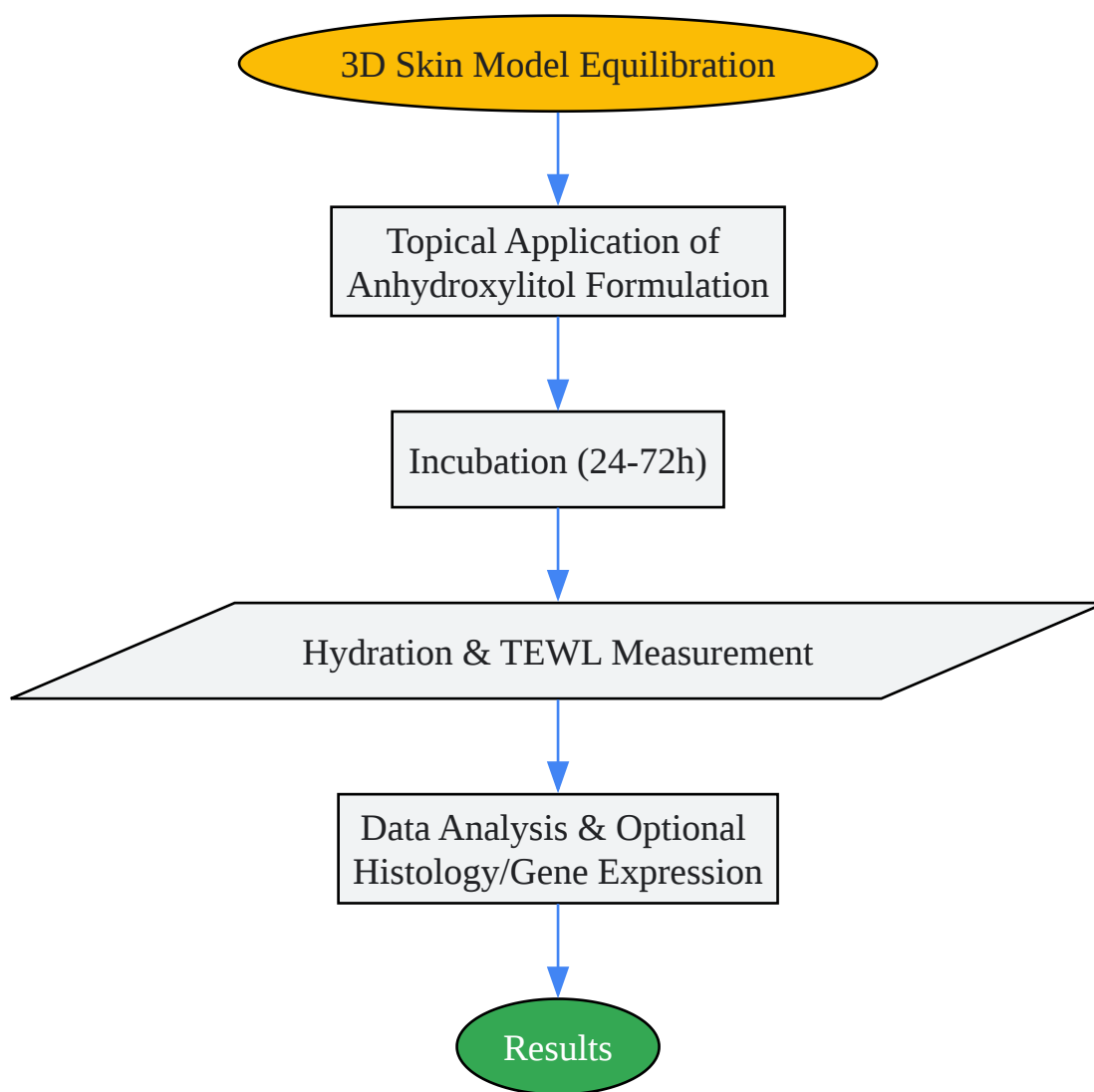
Characterization:

The identity and purity of the synthesized **anhydroxylitol** should be confirmed using standard analytical techniques:

- ^1H and ^{13}C NMR Spectroscopy: To confirm the chemical structure.
- FT-IR Spectroscopy: To identify the functional groups.
- Mass Spectrometry: To determine the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To assess purity.^[1]







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